

Proper Disposal of Pentoxyverine Citrate in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pentoxyverine citrate*

Cat. No.: *B1668349*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and regulatory compliance. This document provides essential guidance on the operational and disposal procedures for **pentoxyverine citrate**, ensuring the safety of laboratory personnel and the protection of the environment.

Waste Classification and Disposal Procedures

Pentoxyverine citrate is not explicitly listed as a P- or U-series hazardous waste under the Resource Conservation and Recovery Act (RCRA). Therefore, its classification as hazardous or non-hazardous depends on whether it exhibits any of the characteristics of hazardous waste: ignitability, corrosivity, reactivity, or toxicity. Based on available data, **pentoxyverine citrate** is unlikely to be classified as a RCRA hazardous waste. However, a definitive determination should be made by the generating facility's Environmental Health and Safety (EHS) department.

Recommended Disposal as Non-Hazardous Pharmaceutical Waste

In the likely event that **pentoxyverine citrate** is determined to be a non-RCRA hazardous waste, the following procedures should be followed:

- Segregation: Do not mix **pentoxyverine citrate** waste with RCRA hazardous waste, sharps, or general laboratory trash. It should be collected in a designated, properly labeled container

for non-hazardous pharmaceutical waste.[1]

- Containerization: Use a leak-proof, puncture-resistant container with a secure lid. The container should be clearly labeled as "Non-Hazardous Pharmaceutical Waste" and include the chemical name, "**Pentoxifyverine Citrate**".[1] For solids, a securely sealed bag or container is appropriate. For solutions, a sturdy, leak-proof container is required.[1]
- Storage: Store the waste container in a secure, designated area away from incompatible materials and general laboratory traffic.
- Disposal: Arrange for disposal through your institution's chemical waste program. The preferred method for non-hazardous pharmaceutical waste is incineration to prevent its entry into landfills and waterways.[2][3] Do not dispose of **pentoxifyverine citrate** down the drain or in the regular trash.[4]

Contingency for Hazardous Waste Determination

If your institution's EHS department determines the **pentoxifyverine citrate** waste to be hazardous (e.g., due to being mixed with a listed solvent), follow all institutional procedures for hazardous waste disposal. This will include:

- Using a designated hazardous waste container.
- Affixing a hazardous waste label with all required information.
- Storing the waste in a designated satellite accumulation area.
- Arranging for pickup by your institution's hazardous waste management provider.

Physical and Toxicological Data for Waste Determination

The following table summarizes key data for **pentoxifyverine citrate** to assist in the waste determination process.

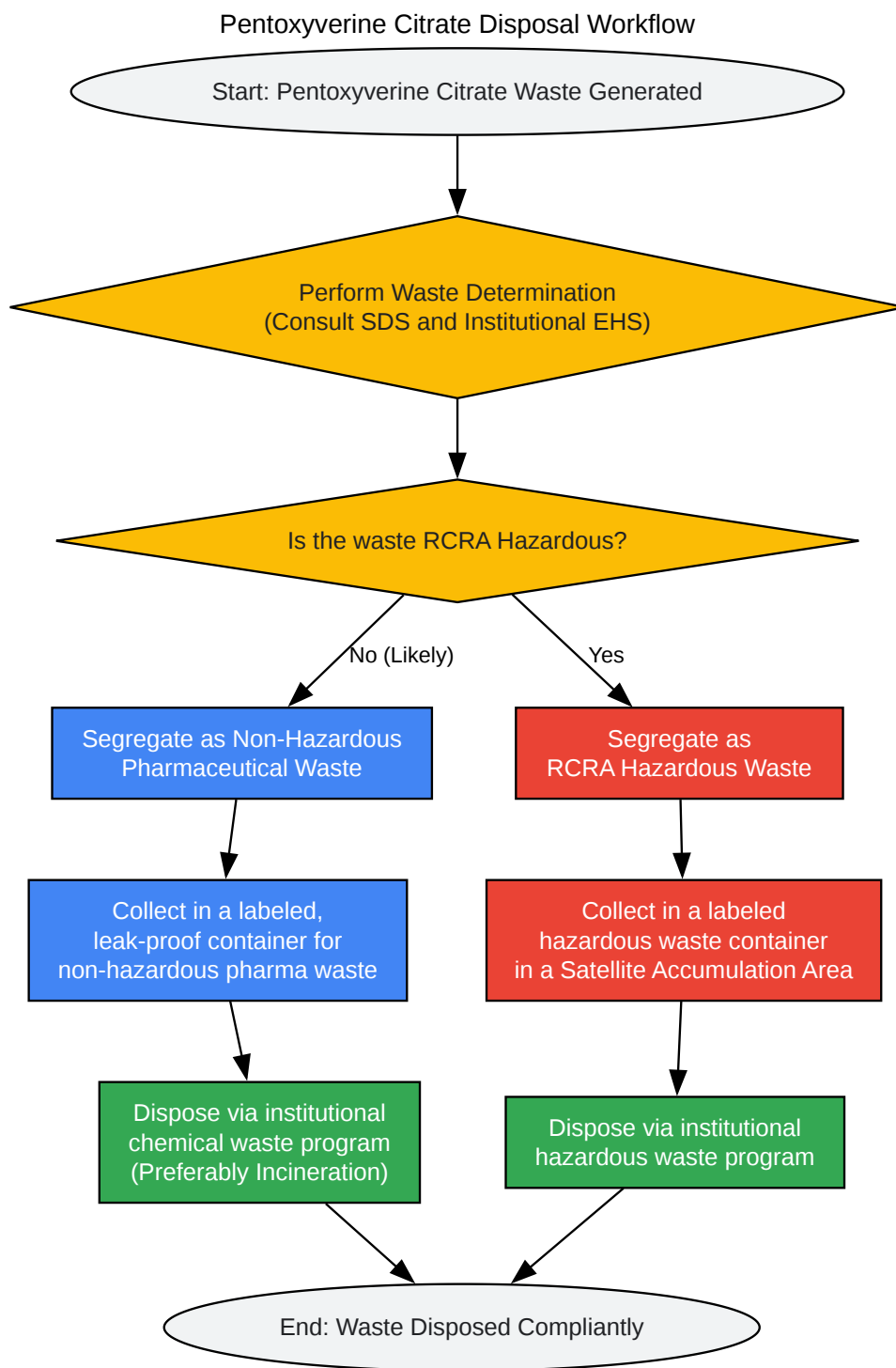
Property	Value	Relevance to RCRA Classification
Flash Point	217.2°C[1]	Well above the <60°C threshold for ignitability (D001).
Oral LD50 (rat)	810 mg/kg[1][4][5]	This value is used for GHS classification ("Harmful if swallowed") but does not directly correspond to the EPA's Toxicity Characteristic (D004-D043), which is determined by the TCLP test. Pentoxyverine is not a listed toxic waste.
Physical State	White to off-white crystalline powder[2][5]	As a solid, it is not subject to the ignitability criteria for liquids.
pH	Data not available.	Unlikely to be ≤ 2 or ≥ 12.5 , which is the threshold for corrosivity (D002), as it is a salt of a weak acid and a weak base. A direct measurement of a solution would be required for definitive classification.
Reactivity	No data indicates reactivity with water or other common substances.	Unlikely to meet the criteria for a reactive hazardous waste (D003).

Experimental Protocols

This document does not cite specific experiments but provides general procedures for chemical disposal. For detailed experimental protocols involving **pentoxyverine citrate**, refer to your institution's specific Standard Operating Procedures (SOPs) for chemical handling and waste disposal.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **pentoxyverine citrate** in a laboratory setting.



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Caption: Decision workflow for **pentoxifyverine citrate** disposal.

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- To cite this document: BenchChem. [Proper Disposal of Pentoxifyverine Citrate in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668349#pentoxifyverine-citrate-proper-disposal-procedures]

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